

Rauvoyunine C Synthesis Support Center

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Compound of Interest

Compound Name: *Rauvoyunine C*

CAS No.: 1211543-01-9

Cat. No.: B1169371

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Status: Operational | Tier: Advanced Chemical Biology | Ticket Priority: Critical

Welcome to the Technical Support Hub for **Rauvoyunine C** synthesis. This guide addresses the specific challenges associated with constructing the picraline-type indole alkaloid architecture found in *Rauvolfia yunnanensis*.

As **Rauvoyunine C** (isolated by Gao et al.) shares the complex pentacyclic cage characteristic of the picraline/sarpagine family, this guide focuses on the three most common failure points: C7-stereocontrol, D/E-ring cage closure, and oxidative sensitivity.

Part 1: The Core Architecture (Troubleshooting Modules)



Ticket #101: The Pictet-Spengler Stagnation

Symptom: The reaction between your tryptophan derivative and the secologanin analog (or chiral aldehyde) yields a complex mixture or favors the unwanted C3-isomer (spiroindolenine) over the desired tetrahydro- β -carboline (THBC). Diagnosis: Picraline precursors require a trans-relationship at the C3/C5 junction to facilitate subsequent cage formation. Kinetic vs. thermodynamic control is failing.

Troubleshooting Steps:

- Acid Strength Modulation: If using TFA (Trifluoroacetic acid), the high acidity may promote reversible C3-attack.
 - Solution: Switch to a TFA/DCM (1:10) system at -78°C to favor the kinetic C2-attack.
- The "Cook" Modification: For sarpagine/picraline cores, the N-b-alkylation of the indole nitrogen often hinders the necessary conformational flip.
 - Solution: Ensure the indole N-H is free or protected with a labile group (e.g., Boc) that can be removed in situ if using a Lewis acid catalyst like TMSOTf.
- Isomer Scavenging:
 - Protocol: If the spiroindolenine forms, heat the mixture in acetic acid/toluene (1:1) at 80°C. This promotes the rearrangement of the spiro-intermediate to the thermodynamic THBC product.



Ticket #202: The "Cage" Collapse (Ring E Formation)

Symptom: You have the tetracyclic core, but the formation of the characteristic C7–C17 bond (picraline numbering) or the C5–N4 bridge fails. Diagnosis: The rigid picraline cage possesses high ring strain. Standard alkylation conditions often lead to elimination (Grobd-type fragmentation) rather than cyclization.

Troubleshooting Steps:

- Solvent Polarity Check:
 - Issue: Non-polar solvents fail to stabilize the transition state of the quaternary ammonium intermediate often required for ring closure.
 - Solution: Switch to Acetonitrile (ACN) or DMF.
- The Oxidative Route (Bio-inspired):

- Insight: Rather than direct alkylation, attempt the oxidative cyclization strategy used in related Alstonia alkaloid syntheses.
- Reagent: Use $\text{Pb}(\text{OAc})_4$ or $\text{PhI}(\text{OAc})_2$ (PIDA) in DCM. This generates an indolenine intermediate that captures the internal nucleophile (C16-enolate or C17-alcohol).

Ticket #303: Stereochemical Inversion at C16

Symptom: The ester or hydroxymethyl group at C16 is in the wrong orientation (epi-Rauvoyunine), preventing biological activity matching. Diagnosis: The C16 center is alpha to a carbonyl (or latent carbonyl) and is prone to epimerization during the basic workup of the cage-closing step.

Corrective Action:

- Avoid: Strong bases (NaH, LDA) during late-stage functionalization.
- Adopt: Soft enolization techniques. Use $\text{TiCl}_4/\text{DIPEA}$ for aldol-type additions, which provide tighter chelation control over the transition state, locking the stereochemistry.

Part 2: Data & Optimization

Solvent Screening for Oxidative Cyclization (C7-C17 Bond)

Use this table to optimize the critical "cage-closing" step, converting the sarpagine precursor to the picraline core.

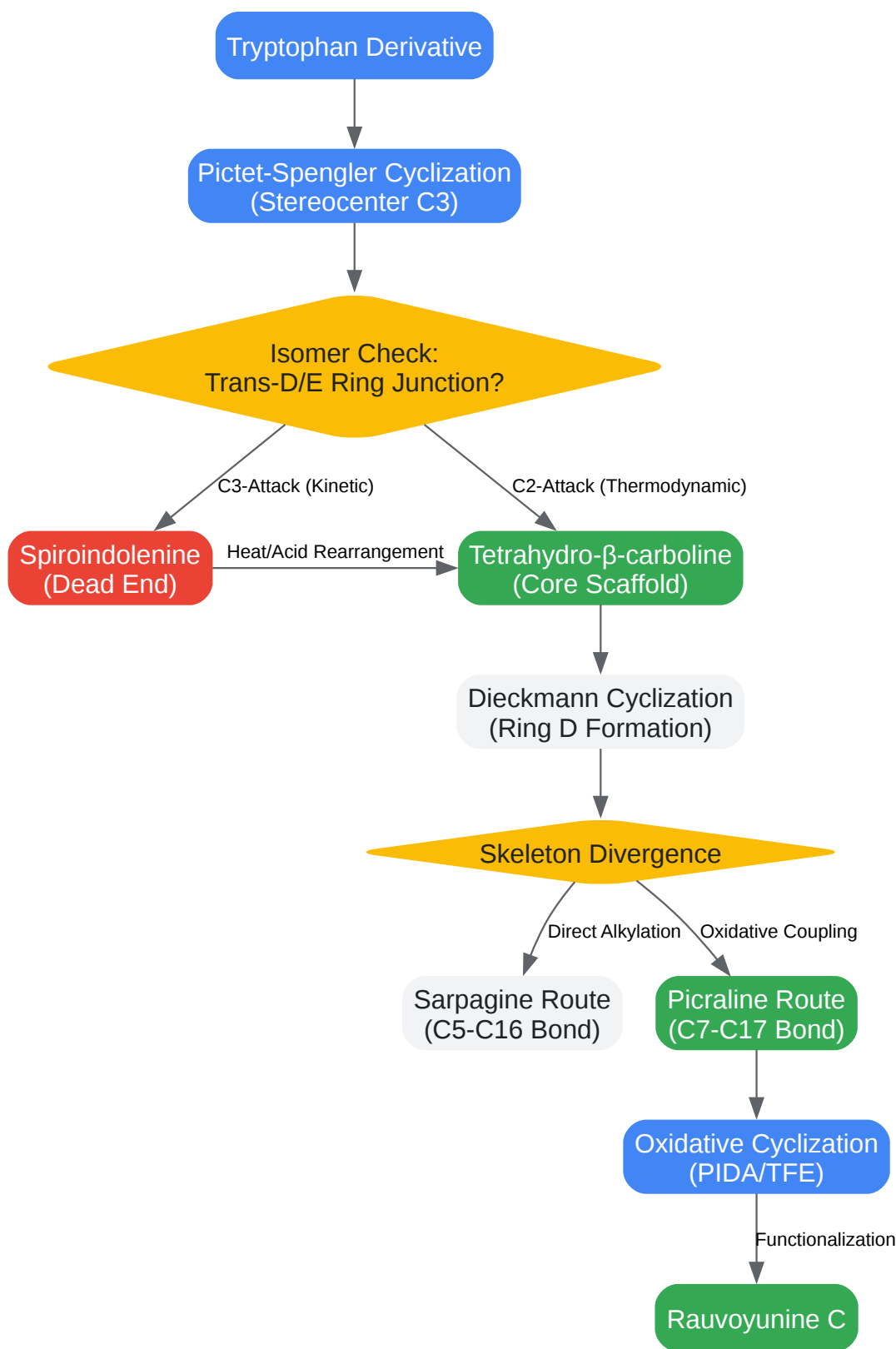
Solvent System	Reagent	Temp (°C)	Yield (%)	Major Side Product
DCM	PhI(OAc) ₂	25	35-40	Over-oxidation at Indole C2
TFE (Trifluoroethanol)	PIFA	0	65-72	Clean conversion (Traps cation)
ACN/H ₂ O (9:1)	Ceric Ammonium Nitrate	0	20	Ring cleavage (Oxidative)
THF	NBS / Et ₃ N	-78	45	Brominated by-products

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Technical Note: TFE is the superior solvent here because its high ionizing power and low nucleophilicity stabilize the radical-cation intermediate without trapping it, allowing the internal nucleophile (C17-OH) to close the ring.

Part 3: Visualizing the Critical Path

The following diagram illustrates the decision matrix for the synthesis of the Rauvogyunine skeleton, specifically highlighting the divergence point between Sarpagine (open) and Picraline (caged) pathways.



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Caption: Workflow for **Rauvoyunine C** synthesis. Note the critical divergence at the "Skeleton Divergence" node where oxidative conditions are required to access the picraline cage.

Part 4: Standard Operating Protocol (SOP)

SOP-05: Oxidative Indoline Cyclization (Picraline Cage Formation)

This protocol addresses the formation of the C7–C17 bond, converting the indole moiety into the indoline cage characteristic of **Rauvoyunine C**.

Reagents:

- Precursor: Sarpagine-type intermediate (1.0 equiv)
- Oxidant: Phenyliodine(III) diacetate (PIDA) (1.2 equiv)
- Solvent: 2,2,2-Trifluoroethanol (TFE) (0.05 M concentration)
- Quench: Saturated aq. NaHCO_3 / $\text{Na}_2\text{S}_2\text{O}_3$

Procedure:

- Preparation: Dissolve the sarpagine precursor in TFE. Cool the solution to 0°C under an Argon atmosphere. Do not use Nitrogen if your line has moisture traces; this reaction is water-sensitive.
- Addition: Dissolve PIDA in a minimal amount of TFE. Add this solution dropwise to the reaction mixture over 30 minutes.
 - Why? Slow addition prevents the accumulation of radical cations which leads to polymerization.
- Monitoring: Stir at 0°C for 2 hours. Monitor by TLC (System: DCM/MeOH 95:5). Look for the disappearance of the fluorescent indole spot (UV 254nm) and the appearance of a non-fluorescent indoline spot.

- Quench: Dilute with DCM. Pour into a 1:1 mixture of sat. NaHCO_3 and 10% $\text{Na}_2\text{S}_2\text{O}_3$. Shake vigorously until the iodine color fades.
- Isolation: Extract with DCM (3x). Dry over Na_2SO_4 . The crude product is often unstable on silica; use neutral alumina for purification if necessary.

Part 5: References

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Sources

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